

Personal protective equipment for handling 1-Arachidonoyl-d5-rac-glycerol

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Compound of Interest

Compound Name: 1-Arachidonoyl-d5-rac-glycerol

Cat. No.: B15557433

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Essential Safety and Handling Guide for 1-Arachidonoyl-d5-rac-glycerol

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Arachidonoyl-d5-rac-glycerol**. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

Primary Hazard Overview: **1-Arachidonoyl-d5-rac-glycerol** is supplied as a solution in acetonitrile. The primary hazards are associated with the solvent. Acetonitrile is a highly flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled. It is also known to cause serious eye irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted for all procedures involving this compound. The following table outlines the recommended PPE for handling **1-Arachidonoyl-d5-rac-glycerol**.

Protection Type	Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash-prone activities.	To prevent eye contact with the acetonitrile solution, which can cause serious irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat or disposable gown should be worn to protect clothing and skin.	To prevent skin contact with the acetonitrile solution, which is harmful.[1][2]
Respiratory Protection	A properly fitted respirator (e.g., an N95 or higher) may be necessary if working outside of a fume hood or if there is a risk of generating aerosols.	To prevent inhalation of acetonitrile vapors, which are harmful.[1][2]
Hand Protection	Nitrile gloves are recommended.	To protect hands from exposure to the chemical solution.

Operational Plan: Safe Handling and Storage

Adherence to the following step-by-step procedures is crucial for minimizing risk and ensuring the integrity of the compound.

Storage

- Temperature: Store at -20°C for long-term stability.[3]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[4]
- Precautions: Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the storage or handling area.[1][2][4]

Handling

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Dispensing: When dispensing the solution, use appropriate tools such as micropipettes with filtered tips to prevent aerosol generation.
- Spill Management: In case of a small spill, absorb the material with an inert absorbent (e.g., sand, diatomite) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.[\[2\]](#)
- First Aid:
 - If Swallowed: Call a poison center or doctor if you feel unwell.[\[1\]](#)
 - If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[1\]](#)
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#)
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)

Disposal Plan

All waste containing **1-Arachidonoyl-d5-rac-glycerol** and acetonitrile must be treated as hazardous waste.

- Waste Collection: Collect all waste, including empty containers, contaminated PPE, and spill cleanup materials, in a designated and properly labeled hazardous waste container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and a description of the contents (e.g., "Acetonitrile waste with **1-Arachidonoyl-d5-rac-glycerol**").
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal company. Do not dispose of it down the drain or in regular trash.

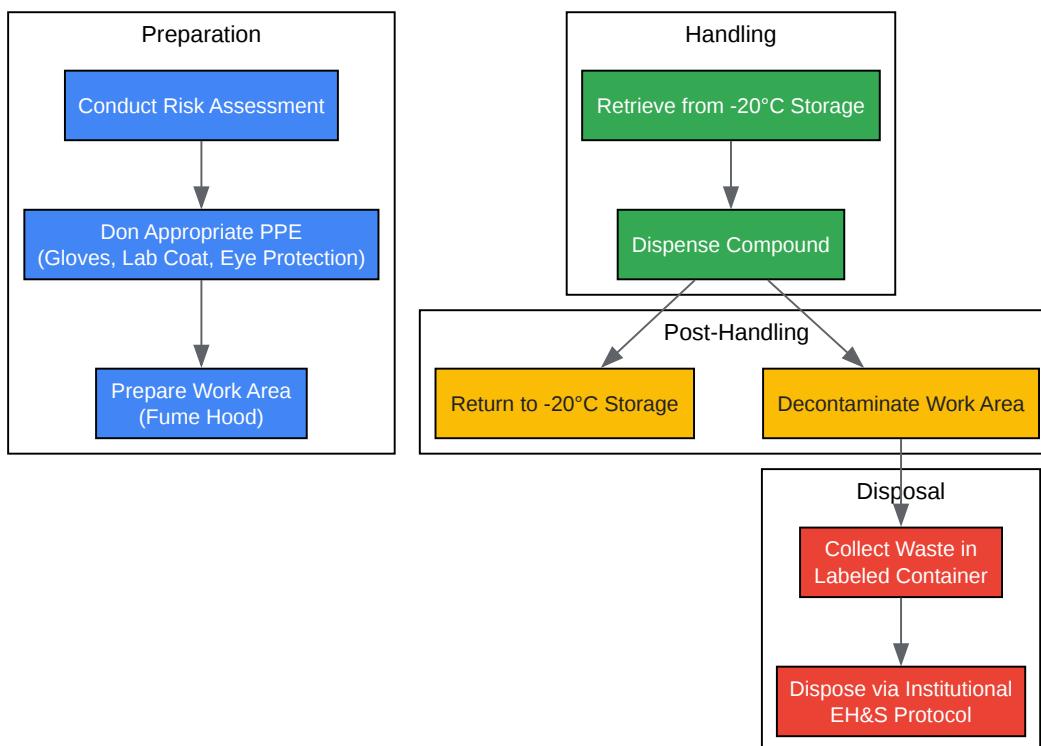
Quantitative Data Summary

The following table summarizes key quantitative data for **1-Arachidonoyl-d5-rac-glycerol**.

Property	Value	Source
Molecular Formula	C ₂₃ H ₃₃ D ₅ O ₄	[3]
Molecular Weight	383.6 g/mol	[3]
Purity	≥99% deuterated forms (d ₁ -d ₅)	[3]
Formulation	A solution in acetonitrile	[3]
Storage Temperature	-20°C	[3]
Stability	≥ 2 years at -20°C	[3]

Safe Handling Workflow

Safe Handling Workflow for 1-Arachidonoyl-d5-rac-glycerol

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